

Protocol for the Preparation of Amfenac-d5 Stock Solutions

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Compound of Interest

Compound Name: Amfenac-d5

Cat. No.: B12388588

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Introduction

Amfenac-d5 is the deuterated analog of Amfenac, a non-steroidal anti-inflammatory drug (NSAID). In research and drug development, **Amfenac-d5** is frequently utilized as an internal standard for the quantitative analysis of Amfenac in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use is critical for correcting variations during sample preparation and analysis, ensuring the accuracy and precision of the results. This document provides detailed protocols for the preparation of **Amfenac-d5** stock solutions for both in vitro and in vivo applications.

Quantitative Data Summary

The following tables summarize key quantitative data for the preparation of **Amfenac-d5** stock solutions.

Table 1: Physicochemical Properties of **Amfenac-d5** Sodium

Property	Value	Reference
Molecular Formula	C ₁₅ H ₇ D ₅ NNaO ₃	[1]
Molecular Weight	282.28 g/mol	[1]
Appearance	Solid	[2]

Table 2: Solubility of **Amfenac-d5** Sodium

Solvent	Solubility	Notes	Reference
Dimethyl Sulfoxide (DMSO)	100 mg/mL (354.26 mM)	Requires sonication. Use of newly opened DMSO is recommended due to its hygroscopic nature.	[2]
DMSO/PEG300/Tween-80/Saline	2.5 mg/mL (8.86 mM)	A multi-solvent system for preparing working solutions.	[2]

Table 3: Recommended Storage Conditions for **Amfenac-d5** Stock Solutions

Storage Temperature	Duration	Notes	Reference
-80°C	6 months	Sealed storage, away from moisture. Aliquoting is recommended to prevent repeated freeze-thaw cycles.	
-20°C	1 month	Sealed storage, away from moisture.	
2-8°C	Short-term (Hours to Days)	Not recommended for long-term storage due to the risk of H/D exchange in aqueous/protic solvents.	

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Primary Stock Solution in DMSO

This protocol is suitable for preparing a primary stock solution that can be further diluted for various applications, including use as an internal standard in bioanalytical assays.

Materials:

- **Amfenac-d5** sodium solid
- Anhydrous Dimethyl Sulfoxide (DMSO), high purity
- Calibrated analytical balance
- Class A volumetric flasks
- Pipettes and tips
- Vortex mixer
- Sonicator
- Amber glass vials for storage

Procedure:

- **Equilibration:** Allow the sealed container of **Amfenac-d5** sodium to equilibrate to room temperature for at least 30 minutes before opening. This prevents the condensation of atmospheric moisture onto the solid.
- **Weighing:** In a controlled environment with low humidity, accurately weigh the desired amount of **Amfenac-d5** sodium.
- **Dissolution:** Transfer the weighed solid into a Class A volumetric flask. Add a portion of anhydrous DMSO, and vortex thoroughly to dissolve the solid. If necessary, use a sonicator to aid dissolution.

- **Final Volume Adjustment:** Once the solid is completely dissolved, add DMSO to the calibration mark of the volumetric flask.
- **Homogenization:** Cap the flask and invert it several times to ensure a homogeneous solution.
- **Aliquoting and Storage:** Aliquot the stock solution into amber glass vials to avoid repeated freeze-thaw cycles and protect it from light. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Protocol 2: Preparation of a Working Solution for In Vivo Studies

This protocol describes the preparation of a 2.5 mg/mL **Amfenac-d5** working solution suitable for administration in animal studies.

Materials:

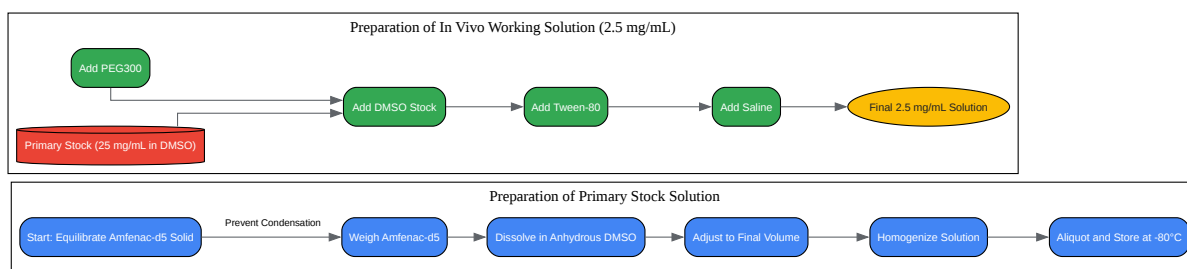
- **Amfenac-d5** primary stock solution in DMSO (e.g., 25 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% sodium chloride in ddH₂O)
- Sterile conical tubes
- Pipettes and tips

Procedure:

- **Initial Mixture:** In a sterile conical tube, add 400 µL of PEG300.
- **Addition of DMSO Stock:** To the PEG300, add 100 µL of a 25 mg/mL **Amfenac-d5** stock solution in DMSO and mix thoroughly.

- Addition of Tween-80: Add 50 μ L of Tween-80 to the mixture and mix until a homogenous solution is achieved.
- Final Dilution with Saline: Add 450 μ L of saline to bring the total volume to 1 mL. Mix the solution well. This will result in a clear 2.5 mg/mL working solution.
- Use: This formulation should be prepared fresh for optimal results.

Mandatory Visualizations



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Caption: Workflow for preparing **Amfenac-d5** stock solutions.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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